

2,5-Dichloropyridin-3-ol: A Comprehensive Material Safety Technical Guide

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Compound of Interest

Compound Name: 2,5-Dichloropyridin-3-ol

Cat. No.: B1311167

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the material safety data for **2,5-Dichloropyridin-3-ol** (CAS No. 80735-36-4). Due to the limited availability of a comprehensive, official Safety Data Sheet (SDS), this guide synthesizes available data from supplier information and extrapolates potential hazards from structurally related compounds. All data derived from analogous compounds are clearly indicated. This guide is intended for use by trained professionals in a laboratory or research setting.

Section 1: Chemical Identity and Physical Properties

2,5-Dichloropyridin-3-ol is a halogenated heterocyclic compound. Its core structure consists of a pyridine ring substituted with two chlorine atoms and a hydroxyl group.

Identifier	Value	Source
Chemical Name	2,5-Dichloropyridin-3-ol	N/A
CAS Number	80735-36-4	N/A
Molecular Formula	C ₅ H ₃ Cl ₂ NO	N/A
Molecular Weight	163.99 g/mol	N/A
Physical Form	Solid	N/A
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Solubility	Not available	N/A
SMILES	Clc1cc(O)nc(Cl)c1	N/A

Section 2: Hazard Identification and GHS Classification

The primary known hazard associated with **2,5-Dichloropyridin-3-ol** is its acute oral toxicity. The Globally Harmonized System (GHS) classification is based on information provided by chemical suppliers.

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3	Skull and Crossbones	Danger	H301: Toxic if swallowed

Precautionary Statements:

- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.

The following DOT script generates a visual representation of the GHS hazard classification.

GHS Classification for 2,5-Dichloropyridin-3-ol				
GHS06: Skull and Crossbones	Signal Word	Hazard Statement	Precautionary Statement	
Acute Toxicity (Oral)	Danger	H301: Toxic if swallowed	P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.	

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Caption: GHS Hazard Profile of **2,5-Dichloropyridin-3-ol**.

Section 3: Toxicological Information

Detailed toxicological studies for **2,5-Dichloropyridin-3-ol** are not readily available. The primary known toxicological effect is acute oral toxicity. For related dichlorinated aromatic compounds, other potential toxicities have been noted, which may be relevant for precautionary handling. For instance, some dichloropyridine isomers are known to cause skin, eye, and respiratory irritation.

Toxicological Endpoint	Value	Species	Route	Source
Acute Oral Toxicity	Category 3	Not specified	Oral	Sigma-Aldrich

Section 4: First-Aid Measures

Given the GHS classification, the following first-aid measures are recommended. These are general guidelines and should be supplemented by institutional protocols.

Exposure Route	First-Aid Protocol
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.
Inhalation	Move person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

Section 5: Handling and Storage

Proper handling and storage are crucial to minimize exposure risks.

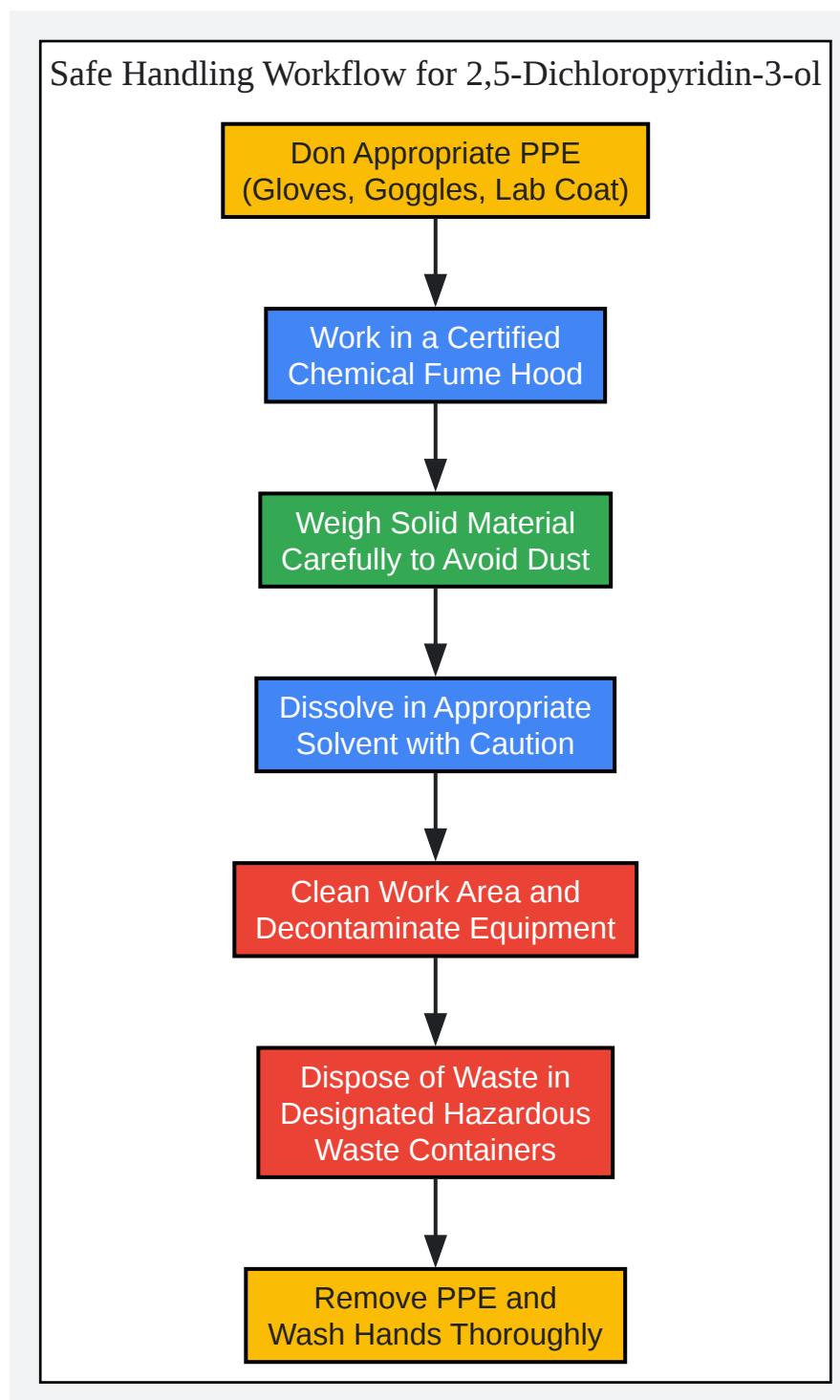
Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

The following DOT script outlines a general workflow for the safe handling of **2,5-Dichloropyridin-3-ol** in a laboratory setting.



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Caption: General Laboratory Workflow for Safe Handling.

Section 6: Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate the area of all unnecessary personnel.
- Ventilate the area.
- Wear appropriate personal protective equipment (PPE), including respiratory protection if dust is generated.
- Contain the spill. For solid materials, carefully sweep or scoop up the material and place it into a suitable, labeled container for disposal. Avoid generating dust.
- Clean the spill area thoroughly with a suitable decontamination solution.
- Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Section 7: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Combustion may produce toxic and corrosive gases, including nitrogen oxides, carbon oxides, and hydrogen chloride.
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective clothing.

Section 8: Experimental Protocols

No specific experimental protocols for the use of **2,5-Dichloropyridin-3-ol** are publicly available in the searched resources. Researchers should develop their own protocols based on the intended application, incorporating the safety and handling precautions outlined in this guide. When designing experiments, consider the reactivity of the hydroxyl and chloro-substituents on the pyridine ring.

Section 9: Regulatory Information

Regulatory information for **2,5-Dichloropyridin-3-ol** is not widely documented. Users are responsible for complying with all applicable local, state, and federal regulations regarding the handling, storage, and disposal of this chemical.

Section 10: Disclaimer

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